Anticonvulsant Potency of FPL 12495 in Maximal Electroshock Models: A Comparative Technical Guide

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Compound of Interest	
Compound Name:	*1,2-Diphenylpropan-2-amine*
CAS No.:	*118910-28-4*
Cat. No.:	*B1673590*

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Executive Summary

FPL 12495 (also known as ARL 12495 or desglycinyl-remacemide) represents the primary pharmacologically active metabolite of the anticonvulsant remacemide. While remacemide itself exhibits efficacy in seizure models, pharmacokinetic and pharmacodynamic analyses confirm that FPL 12495 drives the majority of the therapeutic effect, exhibiting approximately 2-fold greater potency than its parent compound in Maximal Electroshock (MES) models.

This guide provides a technical analysis of FPL 12495's performance in MES assays—the gold standard for identifying agents effective against generalized tonic-clonic seizures. By synthesizing data on its dual mechanism of action (sodium channel blockade and NMDA receptor antagonism), this document serves as a reference for researchers evaluating FPL 12495 against standard-of-care alternatives like phenytoin and carbamazepine.

Compound Profile & Mechanism of Action

Chemical Identity & Metabolism

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FPL 12495 is the desglycinyl derivative of remacemide.[1][2][3][4][5] Upon oral administration, remacemide undergoes rapid first-pass metabolism (desglycination) to form FPL 12495.

- Parent: Remacemide Hydrochloride[1][2][3][4][5][6]
- Active Metabolite: FPL 12495 (Desglycinyl-remacemide)[2][3][4][5]
- Stereochemistry: The (S)-isomer (FPL 12859) is generally more potent than the (R)-isomer, though the racemate is commonly studied.[1]

Dual Mechanism of Action

Unlike traditional anticonvulsants that often rely on a single target, FPL 12495 utilizes a synergistic dual mechanism:

- Voltage-Sensitive Sodium Channel (VSSC) Blockade: It limits sustained repetitive firing (SRF) of neurons, preventing the spread of seizure activity.
- NMDA Receptor Antagonism: It acts as a low-affinity, non-competitive antagonist at the ion channel site of the N-methyl-D-aspartate (NMDA) receptor. This secondary mechanism is crucial for neuroprotection and efficacy in refractory models.

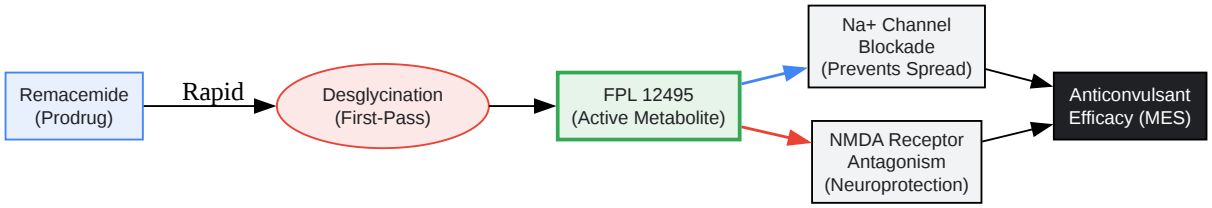

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Figure 1: Metabolic activation of Remacemide to FPL 12495 and its dual-target mechanism.

Comparative Potency Analysis (MES Model)[1][5][8]

The Maximal Electroshock (MES) test is the standard screen for drugs effective against generalized tonic-clonic seizures. The primary endpoint is the abolition of the tonic hindlimb extensor component of the seizure.

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Quantitative Efficacy Data

The following table synthesizes ED50 (Effective Dose for 50% protection) values from rodent studies. FPL 12495 demonstrates superior potency compared to its parent and comparable potency to standard sodium channel blockers.

Compound	ED50 (Mice, i.p./p.o.)[7]	ED50 (Rats, p.o.)[6][7]	Mechanism	Relative Potency
FPL 12495	~8.5 – 11.0 mg/kg	~10 – 15 mg/kg	Na+ / NMDA	High (Active Species)
Remacemide	17.1 – 21.5 mg/kg	~30 mg/kg	Prodrug	Moderate
Phenytoin	9.5 – 10.0 mg/kg	17 – 20 mg/kg	Na+ Block	High (Standard)
Carbamazepine	8.0 – 10.0 mg/kg	4 – 6 mg/kg	Na+ Block	Very High

Key Insight: FPL 12495 is approximately 2-fold more potent than Remacemide in MES models [1][4]. This shift in potency confirms that the desglycinyl metabolite is the primary driver of in vivo efficacy.

Therapeutic Index (TI)

While potency (ED50) is critical, the safety margin (TI = TD50/ED50) determines clinical viability.

- Phenytoin/Carbamazepine: Often exhibit narrow TIs in rodent models (TI ~4–8), with neurotoxicity (ataxia) appearing at doses close to the therapeutic range.
- FPL 12495: Exhibits a wider protective index in many studies due to the low-affinity nature of its NMDA antagonism, which avoids the psychotomimetic side effects associated with high-affinity antagonists like MK-801.

Experimental Methodology: The MES Protocol

To replicate these findings or evaluate FPL 12495 in your own pipeline, follow this self-validating protocol. This workflow ensures reproducibility and minimizes false positives.

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Protocol Workflow

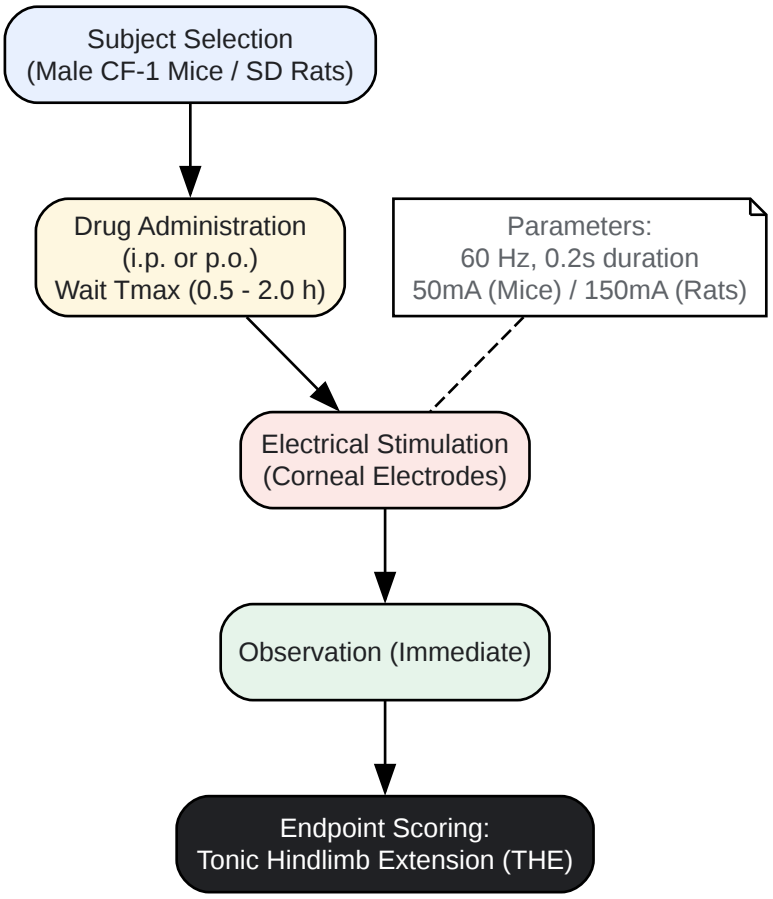

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Figure 2: Standardized Maximal Electroshock (MES) experimental workflow.

Step-by-Step Procedure

- Preparation: Use male CF-1 mice (20–30g) or Sprague-Dawley rats. Allow 5 days of acclimation.
- Drug Administration:
  - Solubilize FPL 12495 in 0.5% methylcellulose (p.o.) or sterile saline (i.p.).
  - Administer at varying doses (e.g., 5, 10, 20, 40 mg/kg) to establish a dose-response curve.

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- Critical Step: Adhere to the Time-to-Peak effect (TPE). For FPL 12495, testing is typically performed 30–60 minutes post-administration.

- Stimulation:
  - Apply a drop of 0.5% proparacaine hydrochloride (anesthetic) to the eyes.
  - Deliver a 60 Hz alternating current for 0.2 seconds via corneal electrodes.
  - Current Intensity: 50 mA for mice; 150 mA for rats (supramaximal stimulus).
- Scoring (Binary Endpoint):
  - Protected (0): Absence of Tonic Hindlimb Extension (THE). The hindlimbs do not extend >90° relative to the body.
  - Seizure (1): Presence of THE.
- Analysis: Calculate ED50 using Probit analysis or Litchfield-Wilcoxon methods.

Mechanistic Advantages in Drug Development

Why prioritize FPL 12495 (or similar dual-action scaffolds) over pure Na+ channel blockers?

- Refractory Epilepsy Potential: Pure Na+ channel blockers (Phenytoin) often fail in refractory models (e.g., 6 Hz stimulation, kindling). The added NMDA antagonism of FPL 12495 provides broader spectrum activity, effective in models where traditional agents fail [2].
- Neuroprotection: The NMDA component confers neuroprotective properties, potentially reducing excitotoxic damage during status epilepticus, a benefit not seen with pure Na+ blockers [3].
- Reduced Tolerance: Unlike benzodiazepines, FPL 12495 does not show rapid tolerance development in chronic administration studies.

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